

Application Note & Protocol: Synergistic Solvent Extraction of Yttrium Using D2EHPA and TOPO Mixtures

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Phosphoric acid, isooctyl ester*

CAS No.: 12645-53-3

Cat. No.: B078576

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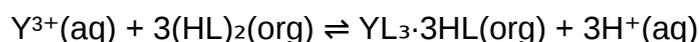
Abstract: This document provides a comprehensive guide to the synergistic solvent extraction of yttrium (Y^{3+}) from aqueous solutions using a mixture of di-(2-ethylhexyl) phosphoric acid (D2EHPA) and tri-n-octylphosphine oxide (TOPO). Yttrium is a critical rare earth element with significant applications ranging from advanced materials to medicine, particularly in the form of its radioisotope Yttrium-90 (^{90}Y) for radiopharmaceutical therapies[1][2]. Efficient and selective separation is paramount. This guide details the underlying chemical principles of the synergistic extraction mechanism, provides validated, step-by-step laboratory protocols for extraction and stripping, and offers insights into data analysis and process optimization. The methodologies are designed for researchers in hydrometallurgy, inorganic chemistry, and radiopharmaceutical development to achieve high-purity yttrium recovery.

Principles and Mechanism of Synergistic Extraction

Solvent extraction is a widely used hydrometallurgical process for separating and purifying rare earth elements[3]. While D2EHPA is a common and effective acidic extractant for yttrium, its efficiency can be dramatically enhanced by the addition of a neutral synergist, TOPO. This phenomenon, known as synergism, results in an extraction efficiency that is significantly greater than the sum of the efficiencies of the individual extractants.

The Role of D2EHPA

D2EHPA is an acidic organophosphorus extractant that typically exists as a dimer, (HL)₂, in nonpolar organic diluents like kerosene[4]. It extracts trivalent metal ions like yttrium (Y³⁺) via a cation exchange mechanism. In this reaction, the yttrium ion in the aqueous phase is exchanged for protons (H⁺) from the D2EHPA molecules, as shown in the simplified equation below[5]:

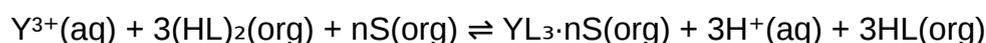


The equilibrium of this reaction is highly dependent on the pH of the aqueous phase. As the concentration of H⁺ increases (lower pH), the reaction shifts to the left, reducing the extraction efficiency[5][6]. Conversely, increasing the pH favors the forward reaction and enhances yttrium extraction.

The Role of TOPO and the Synergistic Effect

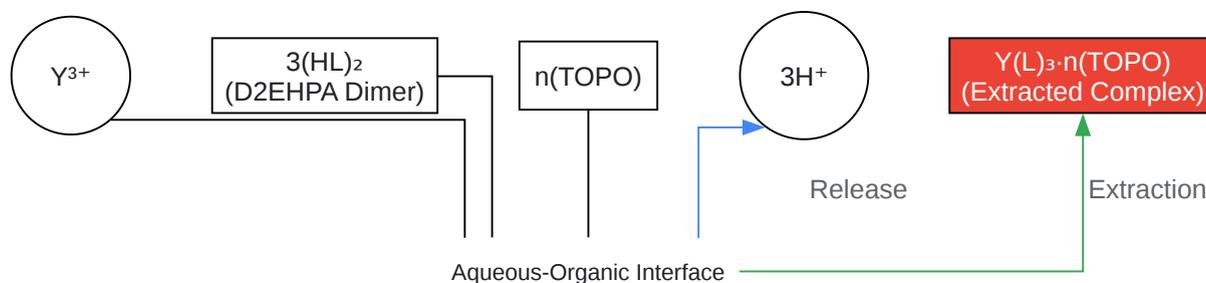
TOPO is a neutral organophosphorus compound with a strongly donating phosphoryl (P=O) group. It does not extract yttrium on its own. However, when added to the D2EHPA-kerosene system, TOPO molecules displace the solvating D2EHPA molecules (the "3HL" part) in the extracted complex. This happens because TOPO is a stronger Lewis base than D2EHPA, leading to the formation of a more stable, organophilic adduct. This mechanism, often referred to as an "adduct" or "solvation" mechanism, enhances the distribution of the yttrium complex into the organic phase.

The synergistic reaction can be represented as:



Where 'S' represents the synergist, TOPO. The resulting complex, YL₃·nS, is more hydrophobic and has a higher affinity for the organic diluent, thereby increasing the distribution ratio and overall extraction efficiency[7][8][9].

Diagram 1: Mechanism of Synergistic Extraction



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Caption: Cation exchange and adduct formation at the aqueous-organic interface.

Experimental Protocols

These protocols provide a framework for conducting laboratory-scale solvent extraction experiments. All work should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Materials and Reagents

Reagent/Material	Grade	Supplier (Example)	Notes
Yttrium(III) oxide (Y ₂ O ₃)	99.9%+	Sigma-Aldrich	For preparing stock solution.
Di-(2-ethylhexyl) phosphoric acid (D2EHPA)	Technical Grade (~95%)	Alfa Aesar	Store in a cool, dry place.
Tri-n-octylphosphine oxide (TOPO)	99%	Sigma-Aldrich	Store away from strong acids.
Kerosene	Odorless	Fisher Scientific	Common organic diluent.
Hydrochloric Acid (HCl)	ACS Reagent Grade	VWR	For pH adjustment and stripping.
Sodium Hydroxide (NaOH)	ACS Reagent Grade	VWR	For pH adjustment.
Deionized Water	>18 MΩ·cm	Millipore	For all aqueous preparations.
Separatory Funnels	125 mL	Pyrex	
pH Meter	Calibrated	Orion	
Mechanical Shaker	Wrist-action or equivalent	For phase equilibration.	
ICP-OES or ICP-MS	Agilent, PerkinElmer	For yttrium concentration analysis.	

Preparation of Solutions

- Aqueous Yttrium Stock Solution (e.g., 1000 mg/L):
 - Accurately weigh the required amount of Y₂O₃.
 - Dissolve in a minimal amount of concentrated HCl and gently heat if necessary.

- Dilute to the final volume with deionized water in a volumetric flask. The final solution should be clear.
- Organic Extractant Solution (e.g., 0.1 M D2EHPA + 0.05 M TOPO in Kerosene):
 - Calculate the required mass of D2EHPA (MW \approx 322.43 g/mol) and TOPO (MW \approx 386.65 g/mol) for the desired volume and concentration.
 - In a volumetric flask, dissolve the weighed TOPO and D2EHPA in kerosene.
 - Mix thoroughly until a homogenous solution is formed. Note: Prepare a control solution of 0.1 M D2EHPA in kerosene without TOPO to quantify the synergistic effect.

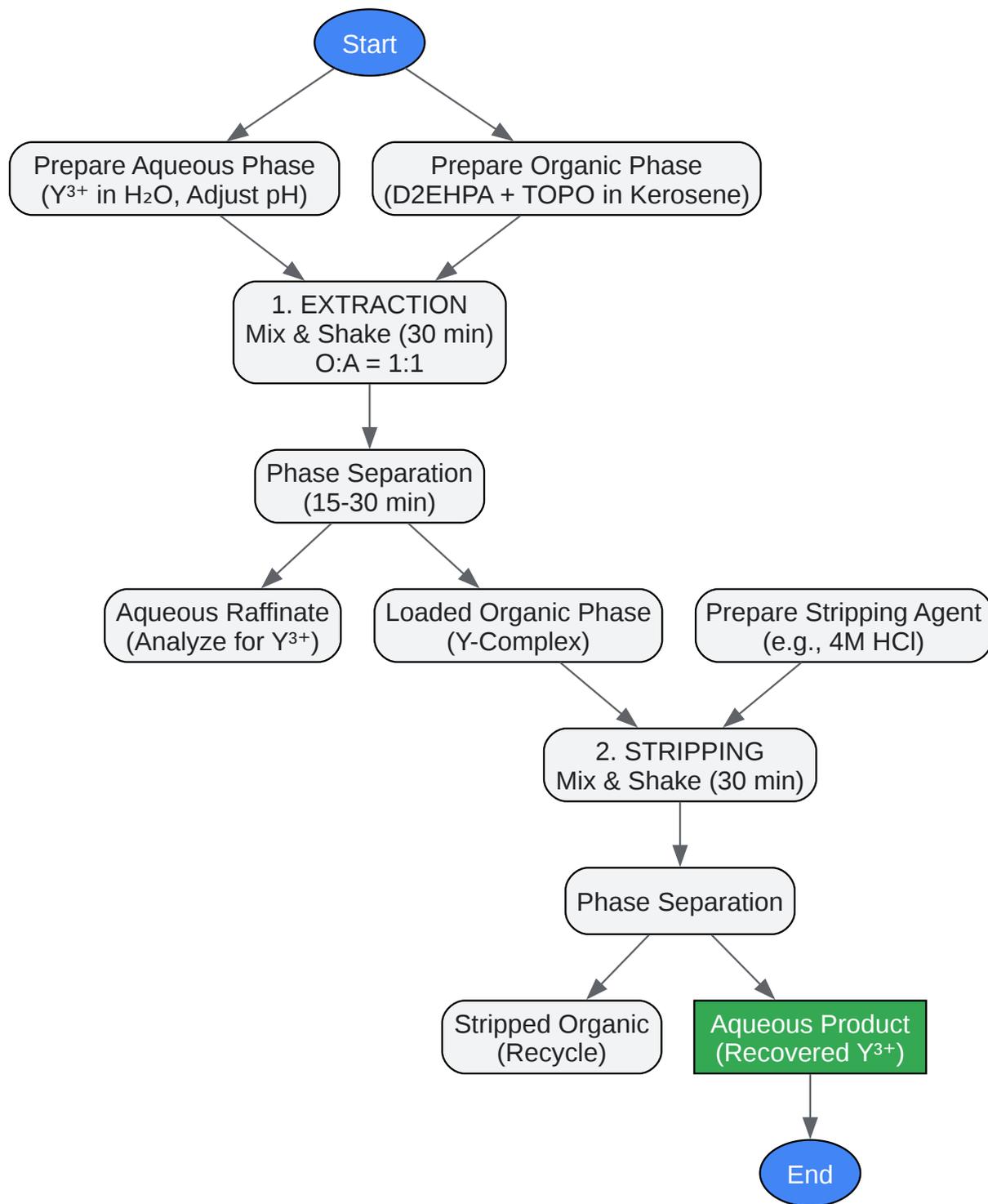
Protocol 1: Batch Extraction Procedure

- Phase Contact: Pipette 20 mL of the aqueous yttrium solution and 20 mL of the organic extractant solution into a 125 mL separatory funnel. This maintains an organic to aqueous (O:A) phase ratio of 1:1.
- pH Adjustment: Adjust the initial pH of the aqueous phase to a desired value (e.g., pH 2.0) using dilute HCl or NaOH before mixing with the organic phase. The optimal pH for yttrium extraction with D2EHPA is often in the range of 0.5 to 2.5 to achieve separation from other rare earth elements[10].
- Equilibration: Tightly stopper the funnel and shake vigorously for a minimum of 20-30 minutes using a mechanical shaker to ensure equilibrium is reached[5]. Periodically vent the funnel to release any pressure buildup.
- Phase Separation: Place the funnel in a rack and allow the aqueous and organic layers to fully separate (typically 15-30 minutes).
- Sampling: Carefully drain the lower aqueous phase (the raffinate) into a labeled beaker.
- Analysis: Determine the concentration of yttrium remaining in the raffinate using ICP-OES or a similar analytical technique. The concentration in the organic phase can be calculated by mass balance.

Protocol 2: Stripping (Back-Extraction) Procedure

- **Phase Contact:** Take the yttrium-loaded organic phase from the extraction step and place it in a clean separatory funnel.
- **Stripping Agent:** Add an equal volume of a suitable stripping agent. A strong mineral acid, such as 2-4 M HCl or HNO₃, is effective for stripping yttrium from the organic complex by shifting the extraction equilibrium back to the left^{[11][12]}.
- **Equilibration & Separation:** Repeat the equilibration and phase separation steps as described in Protocol 1 (steps 3 & 4).
- **Analysis:** The resulting aqueous phase now contains the recovered yttrium. Analyze its concentration to determine the stripping efficiency.

Diagram 2: Experimental Workflow



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Caption: Flowchart of the batch extraction and stripping process.

Data Analysis and Expected Results

The effectiveness of the extraction is quantified using several key metrics.

- Distribution Ratio (D): The ratio of the concentration of yttrium in the organic phase to its concentration in the aqueous phase at equilibrium.
 - $D = [Y]_{org} / [Y]_{aq}$
- Extraction Efficiency (%E): The percentage of yttrium transferred from the aqueous to the organic phase.
 - $\%E = (D / (D + O/A)) * 100$ (where O/A is the organic-to-aqueous phase ratio, typically 1)
- Synergistic Coefficient (SC): A measure of the synergistic effect.
 - $SC = \log(D_{mix} / (D_{D2EHPA} + D_{TOPO}))$
 - Where D_{mix} is the distribution ratio with the D2EHPA/TOPO mixture, D_{D2EHPA} is with D2EHPA alone, and D_{TOPO} is with TOPO alone (which is effectively zero). A positive SC value indicates synergism.

Expected Results

The addition of TOPO to a D2EHPA system is expected to significantly increase the distribution ratio (D) and extraction efficiency (%E) of yttrium compared to using D2EHPA alone under the same conditions.

Table 1: Example Data on the Effect of TOPO Concentration on Yttrium Extraction (Note: These are illustrative values based on typical system behavior. Actual results will vary with experimental conditions.)

[D2EHPA] (M)	[TOPO] (M)	Equilibrium pH	Distribution Ratio (D)	Extraction Efficiency (%E)	Synergistic Coefficient (SC)
0.1	0.0 (Control)	2.0	15	93.8%	-
0.1	0.01	2.0	45	97.8%	0.48
0.1	0.02	2.0	99	99.0%	0.82
0.1	0.05	2.0	250	>99.6%	1.22

As shown, increasing the concentration of the synergist (TOPO) leads to a dramatic increase in the distribution ratio and, consequently, the extraction efficiency.

Troubleshooting and Practical Insights

- **Emulsion Formation:** The formation of a stable emulsion at the interface can hinder phase separation. This can be caused by high pH, high metal loading, or impurities. To mitigate, try reducing shaking speed, increasing ionic strength in the aqueous phase, or adding a small amount of a phase modifier like TBP or a long-chain alcohol to the organic phase[11].
- **Incomplete Stripping:** If stripping efficiency is low, it indicates the yttrium-organic complex is very stable. Increase the concentration or strength of the stripping acid, or perform multiple stripping stages to improve recovery[6].
- **Third Phase Formation:** At high metal loading in the organic phase, a third, heavy organic phase can form, complicating the process. This can be avoided by using a lower extractant concentration or adding a modifier to the organic diluent[11].
- **pH Control:** The extraction is highly pH-dependent. Monitor the pH at equilibrium, as the cation exchange process releases H⁺ ions, which will lower the final pH of the raffinate[5].

Conclusion

The synergistic solvent system of D2EHPA and TOPO offers a highly efficient and selective method for the extraction of yttrium from aqueous solutions. By understanding the underlying adduct formation mechanism and carefully controlling key parameters such as pH and

component concentrations, researchers can achieve excellent separation and recovery. The protocols outlined in this guide provide a robust foundation for laboratory-scale investigations and can be scaled for applications in rare earth element refining and the production of high-purity yttrium for advanced technologies and radiopharmaceuticals.

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